

Proper Disposal Procedures for Phenyl Nitrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Phenyl nitrate

CAS No.: 2104-20-3

Cat. No.: B8626914

[Get Quote](#)

Disclaimer: The following guidance is based on the general properties and hazards of nitrate compounds and, more specifically, on data available for phenylmercuric nitrate. Safety Data Sheets (SDS) for a compound simply named "**phenyl nitrate**" are not readily available, and search results consistently point to phenylmercuric nitrate, an organomercury compound with high toxicity. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and a licensed hazardous waste disposal company for specific disposal instructions tailored to your situation. Never attempt to dispose of this chemical without expert guidance.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals, focusing on proper operational and disposal plans for materials identified as **phenyl nitrate**, with a strong emphasis on the hazards associated with phenylmercuric nitrate.

Immediate Safety and Handling Precautions

Given the high probability of "**phenyl nitrate**" referring to phenylmercuric nitrate, it must be handled as a highly hazardous substance. Phenylmercuric nitrate is toxic if swallowed, causes severe skin burns and eye damage, and is very toxic to aquatic life.^{[1][2][3][4]}

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[\[1\]](#)[\[2\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: Work in a well-ventilated fume hood.[\[5\]](#) If there is a risk of inhalation of dust or aerosols, use a NIOSH-approved respirator.[\[1\]](#)

Hazard Identification and Classification

The following table summarizes the hazard classifications for phenylmercuric nitrate according to the Globally Harmonized System (GHS) and other regulatory information.

Hazard Category	Classification	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed. [2] [3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage. [2] [3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure. [2] [3]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life. [3]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects. [2] [3]
UN Number	1895	Phenylmercuric nitrate
DOT Hazard Class	6.1	Poison [6]

Logistical and Operational Disposal Plan

The disposal of **phenyl nitrate** must be handled as a regulated hazardous waste stream.^[1]^[7]

Do not pour **phenyl nitrate** down the drain or dispose of it in the regular trash.^[8]

Step-by-Step Disposal Protocol:

- Waste Segregation and Collection:
 - Do not mix this waste with other chemical waste streams unless explicitly instructed to do so by your EHS department.^[9]
 - Nitrates are incompatible with strong acids, strong reducing agents, powdered metals, and other reactive substances.^[7]
 - Collect waste in a designated, compatible container. A glass or polyethylene-lined steel container is often suitable.^[9]
 - Ensure the container has a secure, tight-fitting lid and is clearly labeled as "Hazardous Waste" with the full chemical name ("Phenylmercuric Nitrate").^[7]^[10]
- Storage:
 - Store the hazardous waste container in a cool, dry, well-ventilated area away from incompatible substances.^[5]
 - The storage area should be a designated location, such as a satellite accumulation area or a main hazardous waste storage area.
 - Ensure the container is stored in secondary containment to prevent spills.^[7]
- Arranging for Disposal:
 - Contact your institution's EHS department to arrange for a pickup by a licensed hazardous waste disposal company.^[9]
 - Provide the disposal company with all available information about the waste, including the Safety Data Sheet (SDS).^[9]

- The most likely method of disposal is high-temperature incineration at a permitted facility.
[9][10]

Emergency Procedures

Spill Response:

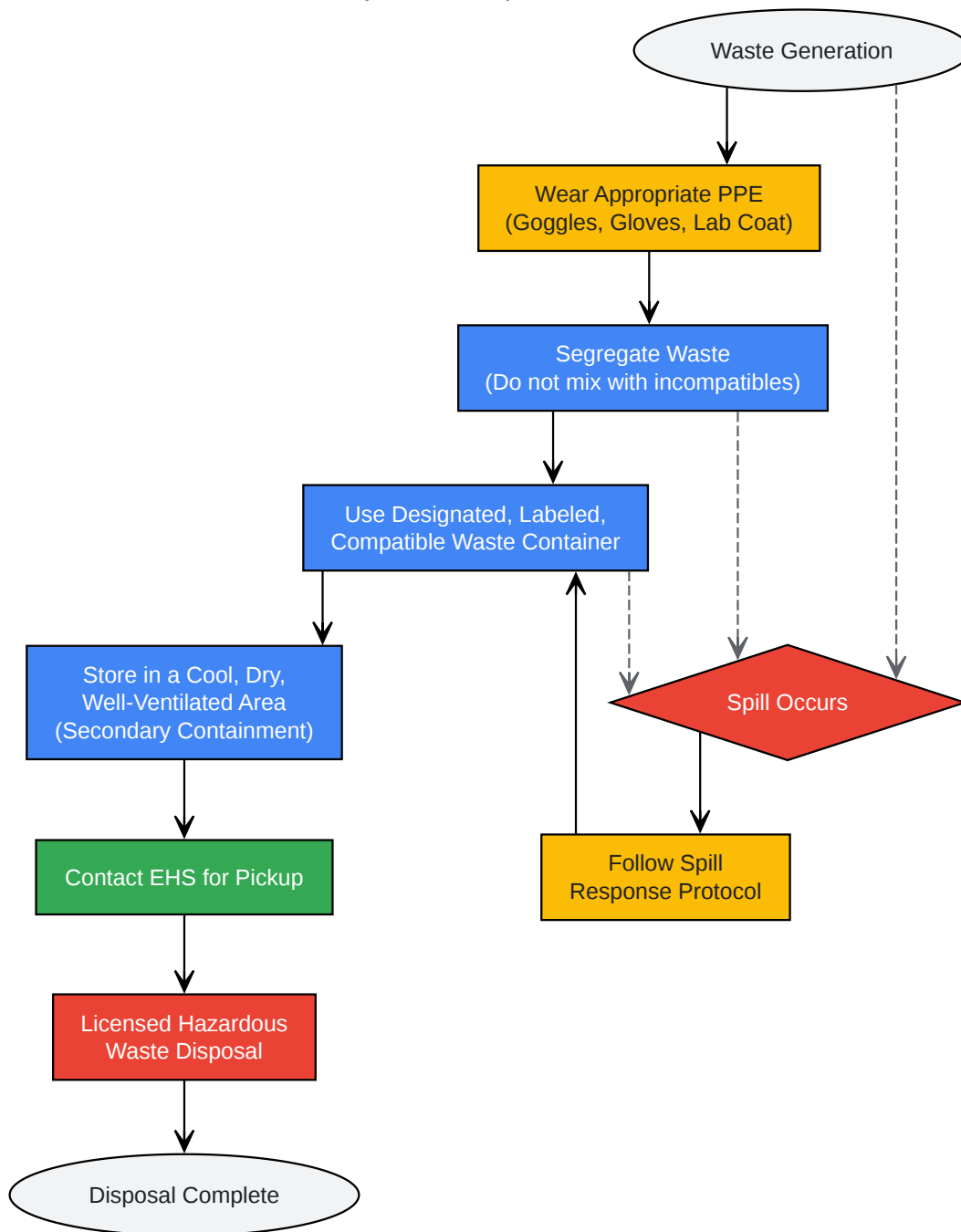
- Small Spills (<1 L):
 - Evacuate the immediate area and eliminate all ignition sources.[9]
 - If you are trained and it is safe to do so, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.[7][9]
 - Wearing appropriate PPE, carefully collect the absorbed material and contaminated surfaces into a sealed, properly labeled container for hazardous waste disposal.[2][9]
- Large Spills (>1 L):
 - Evacuate the spill area immediately.[7]
 - Contact your institution's EHS department or emergency response team immediately.[7][9]

First Aid:

- Inhalation: Move the person to fresh air. Seek immediate medical attention.[5][9]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[5][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][5][9]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[5]

Disposal Workflow Diagram

Phenyl Nitrate Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **phenyl nitrate** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [2. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. dcfinechemicals.com](https://dcfinechemicals.com) [dcfinechemicals.com]
- [4. cdn.chemservice.com](https://cdn.chemservice.com) [cdn.chemservice.com]
- [5. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [6. PHENYLMERCURIC NITRATE | CAMEO Chemicals | NOAA](https://cameochemicals.noaa.gov) [cameochemicals.noaa.gov]
- [7. sites.chemengr.ucsb.edu](https://sites.chemengr.ucsb.edu) [sites.chemengr.ucsb.edu]
- [8. middleburgma.org](https://middleburgma.org) [middleburgma.org]
- [9. benchchem.com](https://benchchem.com) [benchchem.com]
- [10. youtube.com](https://youtube.com) [youtube.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Phenyl Nitrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8626914/docs#proper-disposal-procedures-for-phenyl-nitrate\]](https://www.benchchem.com/product/b8626914/docs#proper-disposal-procedures-for-phenyl-nitrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)